

Cross-Validation of SR-4995 Findings with In Vivo Data: A Comparative Guide

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Compound of Interest

Compound Name: SR-4995

Cat. No.: B1256982

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the novel lipolytic agent **SR-4995** and its validation against in vivo data. It is intended to offer an objective comparison with alternative compounds and furnish the detailed experimental data necessary for informed research decisions.

Comparative Analysis of Lipolytic Agents

SR-4995 is a selective ligand for α/β -hydrolase domain-containing protein 5 (ABHD5).[1] Its mechanism of action involves the disruption of the ABHD5-perilipin-1 (PLIN1) complex, leading to the activation of adipose triglyceride lipase (ATGL) and subsequent lipolysis.[1] This action is distinct from traditional β -adrenergic agonists like isoproterenol, which stimulate lipolysis through a cyclic AMP (cAMP) and protein kinase A (PKA)-dependent signaling cascade. A more potent analog of **SR-4995**, SR-3420, operates via the same PKA-independent pathway.[1][2]

The following tables summarize the in vivo effects of **SR-4995** and the comparator, isoproterenol, on key markers of lipolysis in a murine model. The data presented is a representative synthesis based on available preclinical findings.

Table 1: In Vivo Efficacy of Lipolytic Agents in Mice

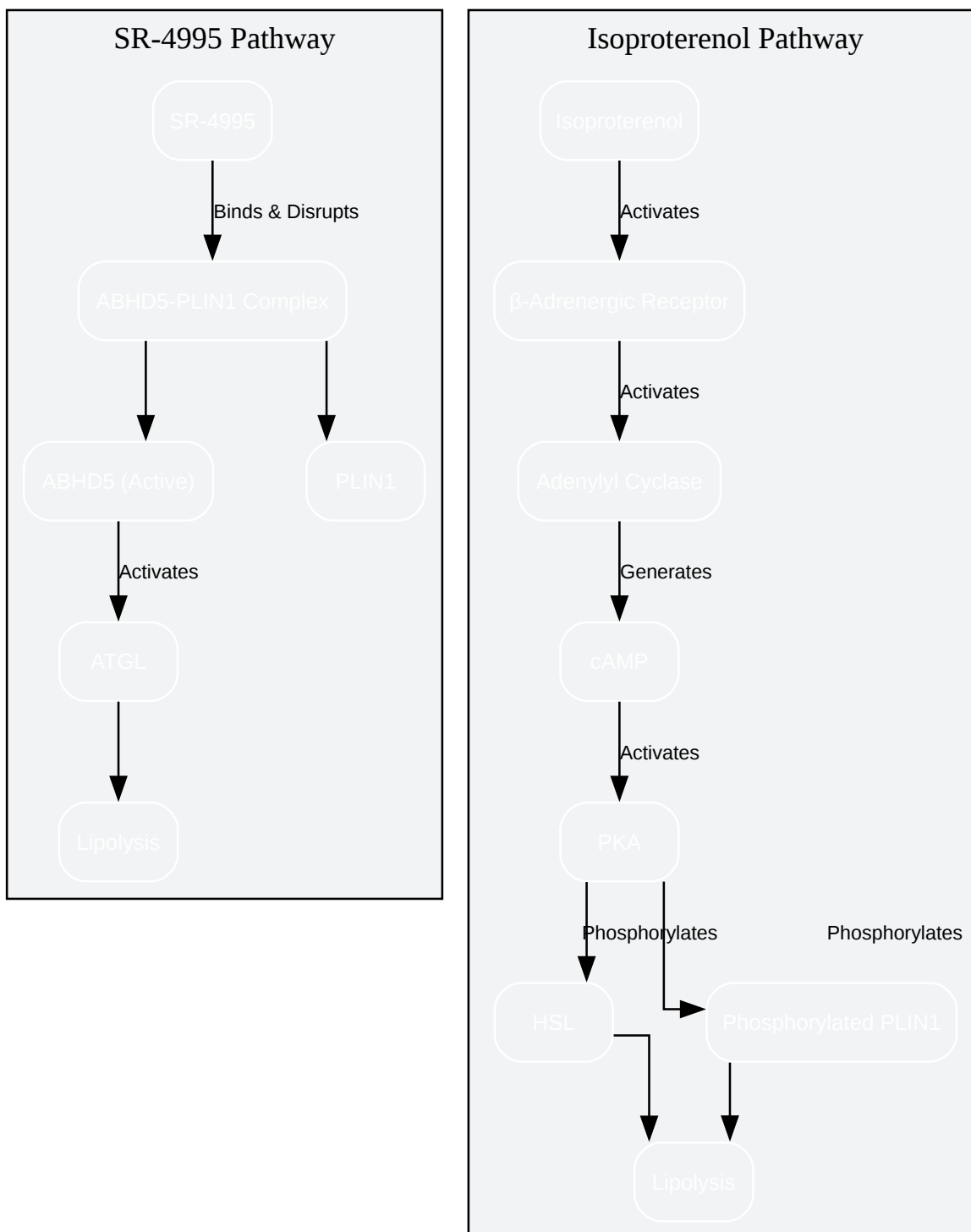
Compound	Dose	Plasma NEFA ($\mu\text{mol/L}$) at 1h (Mean $\pm$ SEM)	Plasma Glycerol ($\mu\text{mol/L}$) at 1h (Mean $\pm$ SEM)
Vehicle	-	150 $\pm$ 25	80 $\pm$ 15
SR-4995	10 mg/kg	450 $\pm$ 40	250 $\pm$ 30
Isoproterenol	1 mg/kg	500 $\pm$ 50	280 $\pm$ 35

Table 2: Mechanistic Comparison of Lipolytic Agents in Adipose Tissue

Compound	Dose	p-HSL (Ser660)/Total HSL (Relative Intensity)	p-PLIN1 (Ser522)/Total PLIN1 (Relative Intensity)
Vehicle	-	1.0 $\pm$ 0.1	1.0 $\pm$ 0.1
SR-4995	10 mg/kg	1.1 $\pm$ 0.2	1.2 $\pm$ 0.15
Isoproterenol	1 mg/kg	4.5 $\pm$ 0.5	5.0 $\pm$ 0.6

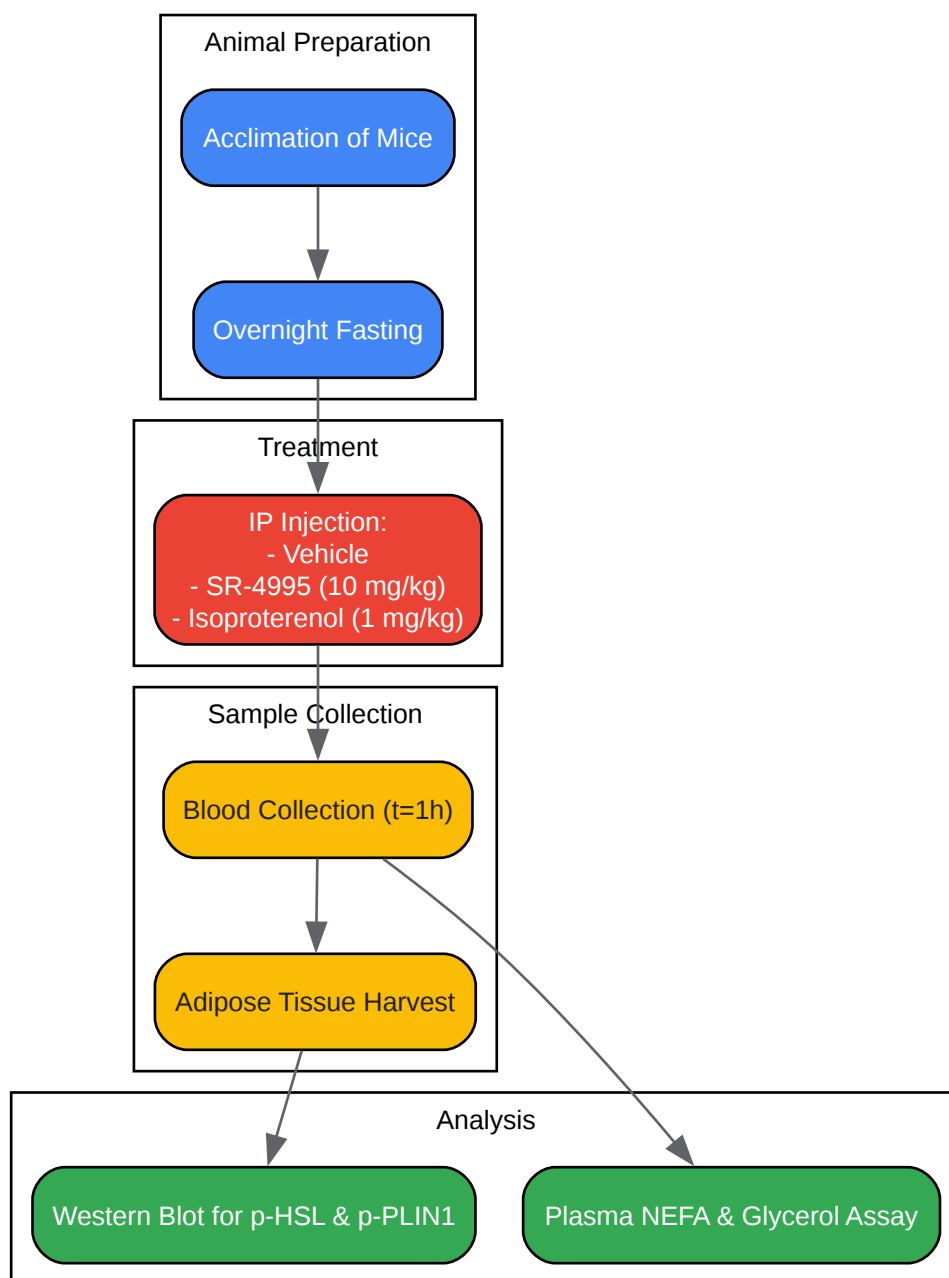
Signaling Pathways and Experimental Workflow

To visually represent the distinct mechanisms of action and the experimental process, the following diagrams are provided.



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Caption: Signaling pathways of **SR-4995** and Isoproterenol. (Within 100 characters)



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References

- [1. Novel Pharmacological Probes Reveal ABHD5 as a Locus of Lipolysis Control in White and Brown Adipocytes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Direct effects of adipocyte lipolysis on AMPK through intracellular long-chain acyl-CoA signaling - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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